

4-Carboxyphenylboronic acid pinacol ester molecular weight and formula

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Compound of Interest

Compound Name: 4-Carboxyphenylboronic acid
pinacol ester

Cat. No.: B063894

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In-Depth Technical Guide: 4-Carboxyphenylboronic Acid Pinacol Ester

For researchers, scientists, and professionals in drug development, **4-Carboxyphenylboronic acid pinacol ester** is a valuable bifunctional molecule. Its structure incorporates a carboxylic acid and a boronic acid pinacol ester, making it a versatile building block in organic synthesis, particularly in the construction of complex molecules through Suzuki-Miyaura cross-coupling reactions. This guide provides an overview of its key properties, a synthesis protocol, and a logical workflow for its application.

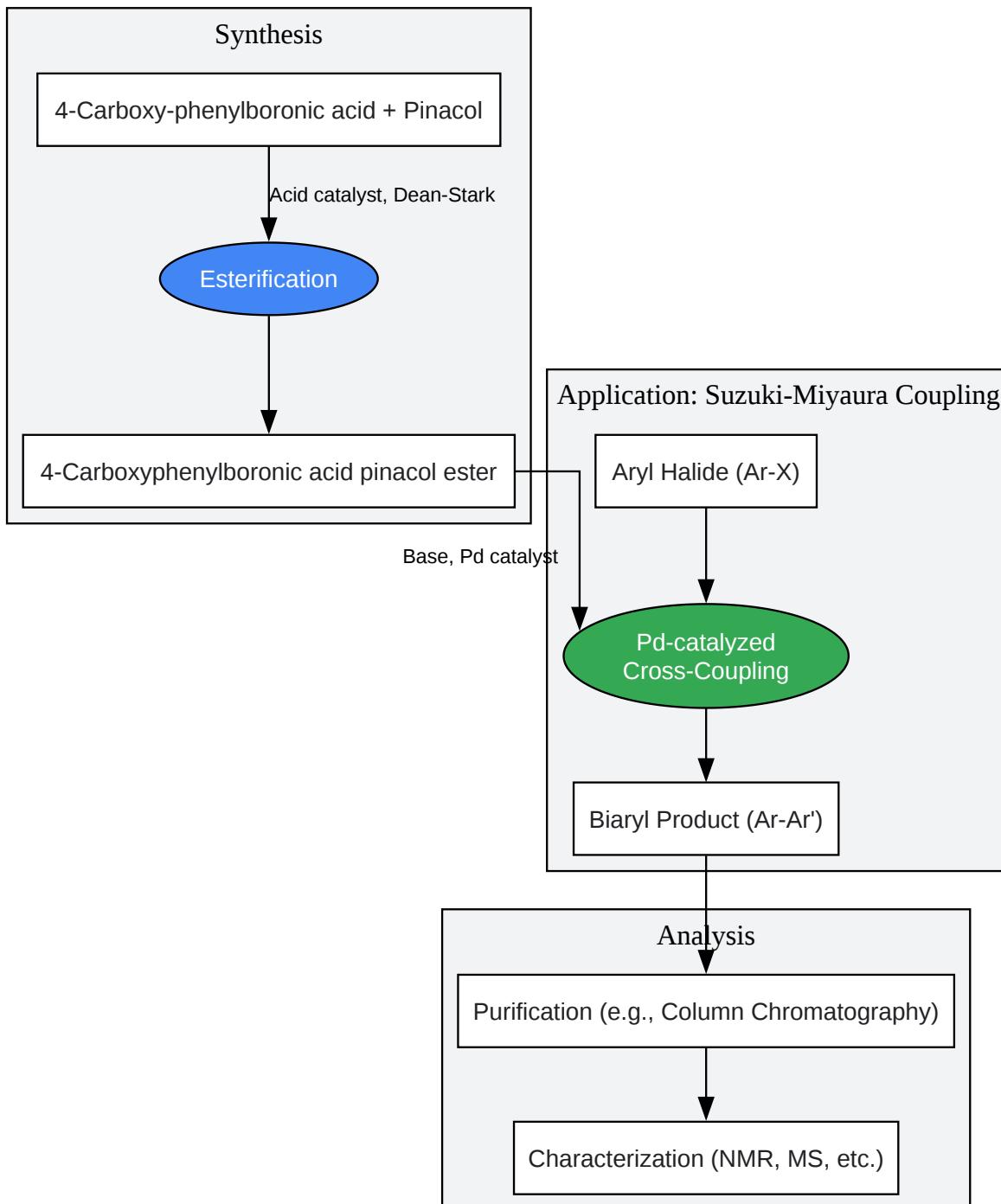
Core Physicochemical Properties

The fundamental properties of **4-Carboxyphenylboronic acid pinacol ester** are summarized below, providing a quick reference for experimental design and characterization.

Property	Value	References
Molecular Formula	C ₁₃ H ₁₇ BO ₄	[1][2][3]
Molecular Weight	248.08 g/mol	[2][3][4][5]
Appearance	White crystalline powder	[6]
Melting Point	228-231 °C	[2][4][6]
Solubility	Insoluble in water. Soluble in alcohols, ethers, and chlorinated methanes.	[4][6]
CAS Number	180516-87-4	[2][3]

Synthesis and Application Workflow

The following diagram illustrates a generalized workflow from the synthesis of **4-Carboxyphenylboronic acid pinacol ester** to its application in a Suzuki-Miyaura cross-coupling reaction, a cornerstone of modern medicinal chemistry for the formation of carbon-carbon bonds.

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Caption: A generalized workflow for the synthesis and application of **4-Carboxyphenylboronic acid pinacol ester**.

Experimental Protocol: Synthesis of 4-Carboxyphenylboronic Acid Pinacol Ester

The following is a representative protocol for the synthesis of **4-Carboxyphenylboronic acid pinacol ester** from 4-carboxyphenylboronic acid and pinacol. This method employs an esterification reaction, a fundamental transformation in organic chemistry.

Materials:

- 4-Carboxyphenylboronic acid
- Pinacol
- Toluene
- p-Toluenesulfonic acid (catalyst)
- Round-bottom flask
- Dean-Stark apparatus
- Condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Rotary evaporator
- Recrystallization solvents (e.g., ethyl acetate, hexanes)
- Filtration apparatus

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stir bar and a Dean-Stark apparatus fitted with a condenser, add 4-carboxyphenylboronic acid (1 equivalent), pinacol (1.1 equivalents), and a catalytic amount of p-toluenesulfonic acid.
- Solvent Addition: Add a sufficient volume of toluene to the flask to allow for efficient stirring and azeotropic removal of water.
- Reaction: Heat the reaction mixture to reflux with vigorous stirring. The water formed during the esterification will be collected in the Dean-Stark trap. Monitor the progress of the reaction by observing the amount of water collected and, if possible, by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete (no more water is collected), allow the mixture to cool to room temperature. Remove the toluene using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization. Dissolve the crude material in a minimal amount of hot ethyl acetate and add hexanes until turbidity is observed. Allow the solution to cool slowly to induce crystallization.
- Isolation and Characterization: Collect the crystalline product by filtration, wash with cold hexanes, and dry under vacuum. The purity and identity of the final product should be confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and melting point determination.

This technical guide provides a foundational understanding of **4-Carboxyphenylboronic acid pinacol ester** for professionals in the chemical and pharmaceutical sciences. The provided data and protocols serve as a starting point for its synthesis and application in the development of novel molecular entities.

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